

Efficacy Comparison of Bosutinib, Dasatinib, and Nilotinib

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bosutinib

CAS No.: 380843-75-4

Cat. No.: S547872

[Get Quote](#)

The following table synthesizes the quantitative results from the MAIC, which adjusted for cross-trial differences in patient populations using individual patient data for **bosutinib** and aggregated data from published trials for dasatinib and nilotinib [1] [2].

Outcome Measure	Comparison	Hazard Ratio (HR) / Odds Ratio (OR)	95% Confidence Interval	P-value
Progression-Free Survival (PFS)	Bosutinib vs. Dasatinib	HR 0.63	0.44 – 0.90	< 0.05
	Bosutinib vs. Nilotinib	HR 0.54	0.38 – 0.76	< 0.01
Overall Survival (OS)	Bosutinib vs. Dasatinib	HR 0.82	0.54 – 1.26	0.37
	Bosutinib vs. Nilotinib	HR 0.72	0.46 – 1.13	0.16
Major Cytogenetic Response (MCyR)	Bosutinib vs. Dasatinib	OR 0.78	0.53 – 1.16	Not Significant

Outcome Measure	Comparison	Hazard Ratio (HR) / Odds Ratio (OR)	95% Confidence Interval	P-value
	Bosutinib vs. Nilotinib	OR 0.98	0.71 – 1.35	Not Significant

Experimental Protocol & Methodology

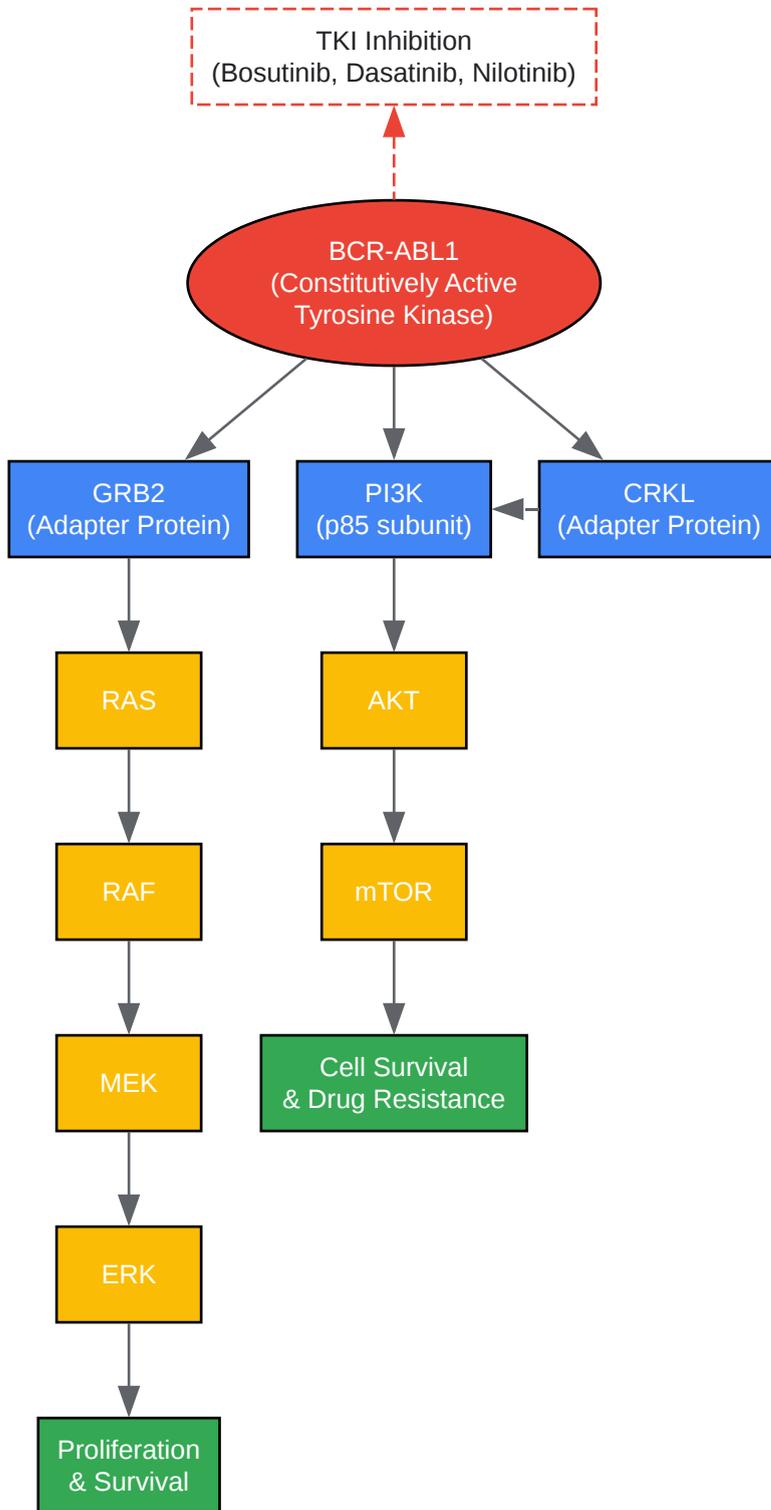
The MAIC was conducted to compare the relative efficacy of these tyrosine kinase inhibitors (TKIs) in a scenario where no head-to-head randomized controlled trials existed [1] [2].

- **Objective:** To compare **bosutinib**, dasatinib, and nilotinib for **overall survival (OS)**, **progression-free survival (PFS)**, and **major cytogenetic response (MCyR)** in adults with second-line chronic phase CML.
- **Systematic Literature Review:** A systematic review identified relevant single-arm trials for dasatinib and nilotinib to ensure all underlying data were included.
- **Matching-Adjusted Indirect Comparison (MAIC):** This statistical technique was used to adjust for differences in baseline patient characteristics across trials.
- **Statistical Analysis:** Efficacy was compared using **Cox proportional hazard models** for OS and PFS, and **odds ratios (OR)** for MCyR. When the proportional hazards assumption was violated for PFS, **Restricted Mean Survival Time (RMST)** analysis confirmed the findings.

Mechanism of Action Signaling Pathway

All three drugs are tyrosine kinase inhibitors that target the BCR-ABL1 oncoprotein, which is the primary driver of CML [3]. The diagram below illustrates the key signaling pathways activated by BCR-ABL1 and targeted by these therapies.

BCR-ABL1 Signaling Pathways in CML



[Click to download full resolution via product page](#)

The BCR-ABL1 fusion protein, resulting from the Philadelphia chromosome, is a constitutively active tyrosine kinase that initiates multiple downstream signaling cascades [3].

- **Pathway Activation:** Through adapter proteins like **GRB2**, **CRKL**, and the **p85 subunit of PI3K**, BCR-ABL1 activates pro-survival and proliferative pathways, primarily **RAS/RAF/MEK/ERK** and **PI3K/AKT/mTOR** [3].
- **Cellular Effects:** These pathways collectively lead to **dysregulated proliferation**, **inhibited apoptosis**, and contribute to **therapy resistance** in CML cells [3].
- **Therapeutic Targeting:** **Bosutinib**, dasatinib, and nilotinib are all ATP-competitive inhibitors that target the kinase activity of BCR-ABL1, thereby suppressing these oncogenic signals [3].

Interpretation Guide for Researchers

- **Clinical Significance:** The significantly improved PFS with **bosutinib** suggests it may be more effective at delaying disease progression compared to dasatinib and nilotinib in the second-line setting.
- **Non-Significant Trends:** The numerical (but not statistically significant) improvements in OS for **bosutinib** and MCyR for dasatinib/nilotinib indicate trends that require further investigation with larger, more direct studies.
- **Methodological Note:** MAIC can only adjust for observed baseline characteristics; **unobserved effect modifiers** could still influence the results [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Matching-adjusted indirect comparison of bosutinib , dasatinib and... [pubmed.ncbi.nlm.nih.gov]
2. Matching-adjusted indirect comparison of bosutinib , dasatinib and... [pure.johnshopkins.edu]
3. BCR-ABL1 Tyrosine Kinase Complex Signaling Transduction [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Efficacy Comparison of Bosutinib, Dasatinib, and Nilotinib].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b547872#bosutinib-vs-dasatinib-vs-nilotinib-maic-analysis-survival>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com